

Cortisol-1,2-d2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cortisol-1,2-d2

Cat. No.: B15555785

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For Researchers, Scientists, and Drug Development Professionals

Cortisol-1,2-d2 is a deuterated analog of cortisol, a primary glucocorticoid hormone. This stable isotope-labeled version of cortisol serves as an invaluable tool in analytical and clinical chemistry, primarily as an internal standard for the accurate quantification of cortisol in biological matrices using mass spectrometry. Its use mitigates variations in sample preparation and instrument response, leading to more precise and reliable measurements.

Chemical Identity and Structure

Cortisol-1,2-d2 is structurally identical to cortisol, with the exception of two deuterium atoms replacing hydrogen atoms at the C-1 and C-2 positions of the steroid nucleus. This isotopic substitution results in a molecule that is chemically similar to cortisol but has a higher molecular weight, allowing for its differentiation in mass spectrometric analysis.

The chemical structure of Cortisol is characterized by a pregn-4-ene-3,20-dione backbone with hydroxyl groups at the 11 β , 17 α , and 21 positions.[1][2] The core structure consists of four fused hydrocarbon rings: three cyclohexane rings and one cyclopentane ring.[3]

Physicochemical and Analytical Data

A summary of the key quantitative data for **Cortisol-1,2-d2** is presented in the table below. This information is crucial for its application in experimental settings.

Property	Value	Source(s)
Chemical Formula	C ₂₁ H ₂₈ D ₂ O ₅	[4]
Molecular Weight	364.47 g/mol	[4]
Unlabeled CAS Number	50-23-7 (Cortisol)	[1][5]
Labeled CAS Number	1257650-73-9	[4][5]
Synonyms	Hydrocortisone D2 (1,2-D2)	[5]
Isotopic Purity	Typically ≥98 atom % D	[6]
Chemical Purity	Typically ≥98% (HPLC)	[6]
Appearance	White to off-white crystalline powder	[7]
Solubility (of Cortisol)	Soluble in ethanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.	[8]
Storage Conditions	Store at room temperature, protected from light and moisture.	[9]

Experimental Protocols: Quantification of Cortisol using Cortisol-1,2-d2 as an Internal Standard

The following is a representative experimental protocol for the quantification of cortisol in human plasma or serum using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Cortisol-1,2-d2** as an internal standard. This protocol is a composite based on established methodologies.[10][11][12]

Preparation of Standards and Internal Standard

- **Cortisol Stock Solution:** Prepare a stock solution of unlabeled cortisol in methanol or ethanol at a concentration of 1 mg/mL.
- **Cortisol Calibration Standards:** Serially dilute the cortisol stock solution with a suitable solvent (e.g., methanol or a surrogate matrix) to prepare a series of calibration standards at concentrations ranging from the expected physiological levels of cortisol.
- **Internal Standard (IS) Working Solution:** Prepare a working solution of **Cortisol-1,2-d2** in the same solvent as the calibration standards at a fixed concentration. The concentration of the IS should be chosen to provide a strong and reproducible signal in the mass spectrometer.

Sample Preparation (Protein Precipitation)

- To a 100 μ L aliquot of plasma or serum sample, add a fixed volume of the **Cortisol-1,2-d2** internal standard working solution and vortex briefly.
- Add three volumes of a protein precipitation agent (e.g., acetonitrile or methanol) to the sample.
- Vortex the mixture vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the sample at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis. The supernatant may be evaporated to dryness and reconstituted in the mobile phase to enhance sensitivity.

LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column is commonly used for the separation of cortisol.
 - **Mobile Phase:** A gradient elution with a mixture of water with a small amount of acid (e.g., 0.1% formic acid) and an organic solvent (e.g., methanol or acetonitrile) is typically employed.

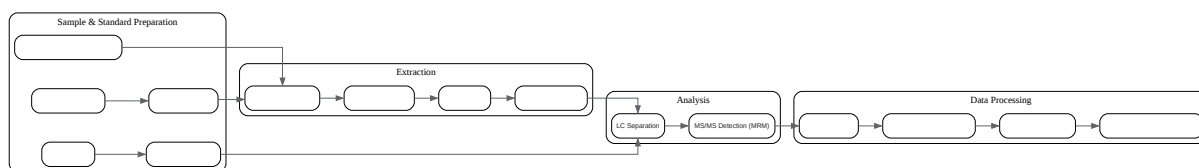
- Flow Rate: A flow rate in the range of 0.2-0.5 mL/min is common.
- Injection Volume: Inject a small volume (e.g., 5-20 μ L) of the prepared sample extract.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray ionization (ESI) in positive ion mode is typically used.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both cortisol and **Cortisol-1,2-d2**. For example:
 - Cortisol: m/z 363.2 $\rightarrow$ 121.1
 - **Cortisol-1,2-d2**: m/z 365.2 $\rightarrow$ 121.1
 - The instrument parameters (e.g., collision energy, declustering potential) should be optimized for maximum signal intensity for each transition.

Data Analysis

- Integrate the peak areas for the MRM transitions of both cortisol and **Cortisol-1,2-d2**.
- Calculate the ratio of the peak area of cortisol to the peak area of **Cortisol-1,2-d2** for each sample and calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the cortisol calibration standards.
- Determine the concentration of cortisol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow for Cortisol Quantification

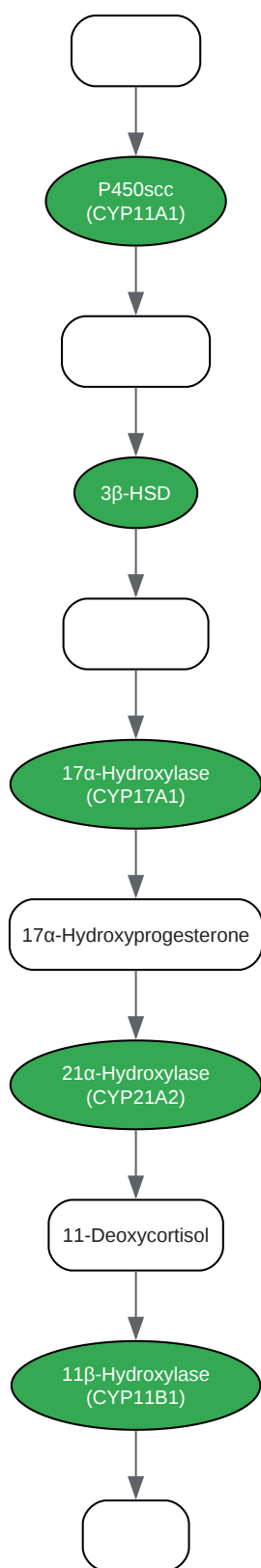


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Caption: Workflow for cortisol quantification using **Cortisol-1,2-d2** as an internal standard.

Biosynthesis of Cortisol

Cortisol is synthesized in the adrenal cortex from cholesterol through a series of enzymatic reactions. This pathway is regulated by the hypothalamic-pituitary-adrenal (HPA) axis.



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Caption: Simplified pathway of cortisol biosynthesis from cholesterol.

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